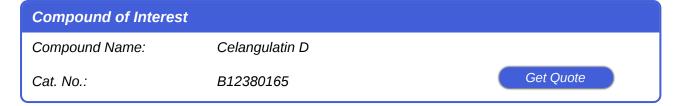


Celangulatin D: A Technical Guide to its Physical, Chemical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Celangulatin D is a naturally occurring sesquiterpene polyol ester, a class of complex chemical compounds known for their diverse biological activities. Isolated from the root bark of Celastrus angulatus, this molecule has garnered interest for its potent insecticidal properties. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **Celangulatin D**, its primary biological activity, and the experimental methodologies employed in its study. While the potential for anti-tumor activity has been suggested, current scientific literature lacks specific studies on this aspect.

Physical and Chemical Properties

The physical and chemical properties of **Celangulatin D** are summarized in the table below. These data are crucial for its handling, formulation, and further investigation in drug discovery and development.



Property	Value	Source
Molecular Formula	C31H36O15	[1]
Molecular Weight	648.61 g/mol	[1]
Appearance	Solid at room temperature	[1]
CAS Number	1000784-45-1	[1]
Solubility	Soluble in DMSO. May also be soluble in ethanol and DMF.	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	15	[1]
Rotatable Bond Count	13	[1]

Note: Specific quantitative data for melting point, optical rotation, and detailed solubility in various solvents are not available in the cited literature.

Spectral Data

The structure of **Celangulatin D** was elucidated primarily through mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[2]

- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact mass and molecular formula of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are instrumental in determining the carbon-hydrogen framework and the stereochemistry of the molecule. While the primary literature confirms the use of these techniques for structure elucidation, the detailed spectral data is not publicly available.

Biological Activity: Insecticidal Properties

Celangulatin D has demonstrated notable insecticidal activity against the armyworm, Mythimna separata.[2]



Experimental Protocol: Insecticidal Bioassay (General Protocol)

The following is a generalized protocol for assessing the insecticidal activity of a compound like **Celangulatin D** against Mythimna separata, based on common practices in the field. The specific parameters for **Celangulatin D** are not detailed in the available literature.

- Test Organism: Larvae of Mythimna separata.
- Compound Preparation: Celangulatin D is dissolved in a suitable solvent (e.g., acetone or DMSO) to create a stock solution, which is then serially diluted to obtain a range of test concentrations.
- Application Method:
 - Leaf-dip method: Fresh leaves (e.g., corn or wheat) are dipped into the test solutions for a set period, then allowed to air dry.
 - Topical application: A precise volume of the test solution is applied directly to the dorsal thorax of the larvae using a micro-applicator.
- Bioassay:
 - Treated leaves are placed in a petri dish or a suitable container with the test larvae.
 - For topical application, treated larvae are placed in a container with an untreated food source.
 - A control group is treated with the solvent only.
- Observation: Mortality is recorded at specified time intervals (e.g., 24, 48, and 72 hours).
- Data Analysis: The lethal dose 50 (LD₅₀) or lethal concentration 50 (LC₅₀) is calculated using probit analysis to determine the potency of the compound.

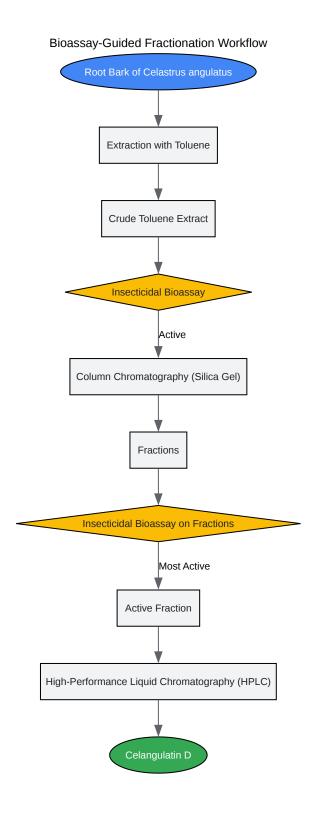
Experimental Methodologies



Isolation of Celangulatin D: Bioassay-Guided Fractionation

Celangulatin D is isolated from the root bark of Celastrus angulatus using a technique called bioassay-guided fractionation. This method involves a systematic separation of the plant extract into various fractions, with each fraction being tested for its biological activity (in this case, insecticidal activity). The most active fractions are then subjected to further separation until a pure, active compound is isolated.





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A generalized workflow for the isolation of **Celangulatin D**.



Potential Anti-Tumor Activity and Signaling Pathways

While some commercial suppliers suggest that **Celangulatin D** can be used for anti-tumor research, there is currently no specific scientific literature available that investigates or confirms this activity.[1] Consequently, the signaling pathways affected by **Celangulatin D** in cancer cells have not been elucidated.

For illustrative purposes, a diagram of the PI3K/Akt/mTOR signaling pathway is provided below. This is a critical pathway in many cancers and is a common target for natural product-based drug discovery. It is important to note that this is a representative diagram and does not imply a known interaction with **Celangulatin D**.



Receptor Tyrosine Kinase (RTK) Activation PI3K PIP2 **Phosphorylation** PIP3 Activation Akt Activation mTORC1 Promotes Cell Proliferation & Survival

Representative PI3K/Akt/mTOR Signaling Pathway

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A simplified diagram of the PI3K/Akt/mTOR signaling pathway.

Future research is required to determine if **Celangulatin D** possesses anti-tumor properties and to identify its molecular targets and mechanism of action.



Conclusion

Celangulatin D is a sesquiterpene polyol ester with well-documented insecticidal activity. Its physical and chemical properties have been partially characterized, providing a foundation for further research. While its potential as an anti-tumor agent is an intriguing possibility, this remains an unexplored area of investigation. This technical guide serves as a summary of the current knowledge on **Celangulatin D** and highlights the need for further studies to fully elucidate its therapeutic potential.

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